

N-Ethyl-N-methylpropionamide-PEG1-Br safety data sheet and handling precautions

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Compound of Interest

Compound Name: *N-Ethyl-N-methylpropionamide-PEG1-Br*

Cat. No.: *B11873139*

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Technical Guide: Safety and Handling of N-Ethyl-N-methylpropionamide-PEG1-Br

Disclaimer: This document is intended as a technical guide for researchers, scientists, and drug development professionals. A complete, official Safety Data Sheet (SDS) for **N-Ethyl-N-methylpropionamide-PEG1-Br** (CAS No. 1695856-63-3) is not publicly available. The information herein is compiled from supplier data and general safety principles for related chemical structures. It is not a substitute for a formal risk assessment and should be used in conjunction with established laboratory safety protocols.

Introduction

N-Ethyl-N-methylpropionamide-PEG1-Br is a functionalized building block used in chemical synthesis, particularly as a PEG-based linker for Proteolysis Targeting Chimeras (PROTACs). As a novel research chemical, comprehensive toxicological and safety data are limited. Therefore, it must be handled with a high degree of caution, assuming it is potentially hazardous. This guide provides a summary of available data and recommended best practices for its safe handling and use in a laboratory setting.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **N-Ethyl-N-methylpropionamide-PEG1-Br**. Much of the data is currently unavailable and should be determined by qualified personnel as needed.

Property	Value	Source
CAS Number	1695856-63-3	DC Chemicals
Chemical Formula	C ₈ H ₁₆ BrNO ₂	DC Chemicals
Molecular Weight	238.12 g/mol	DC Chemicals
Appearance	Solid	DC Chemicals
Odor	No data available	DC Chemicals
Melting/Freezing Point	No data available	DC Chemicals
Boiling Point/Range	No data available	DC Chemicals
Flash Point	No data available	DC Chemicals
Solubility	Soluble in DMSO	DC Chemicals
Storage Temperature	Powder: -20°C (2 years)In DMSO: 4°C (2 weeks), -80°C (6 months)	DC Chemicals

Hazard Identification and Precautionary Measures

Due to the lack of specific toxicity data, a precautionary approach is mandatory. The molecule contains a bromoalkane moiety, which can act as an alkylating agent, and an amide group. Similar compounds can be irritants or have other toxic effects.

Potential Hazards (Assumed):

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- May cause eye, skin, and respiratory tract irritation.
- Long-term effects have not been evaluated.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side-shields.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat and ensure exposed skin is covered.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols or dusts are generated, a suitable respirator may be necessary.

Handling and Storage

Precautions for Safe Handling:

- Avoid all personal contact, including inhalation.
- Wear personal protective equipment as outlined above.
- Use only in a chemical fume hood.
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.

Conditions for Safe Storage:

- Keep container tightly sealed.
- Store in a cool, dry, and well-ventilated area.
- Follow recommended storage temperatures: -20°C for the solid powder for long-term storage.

First Aid Measures

In the event of exposure, seek immediate medical attention and show this guide to the attending physician.

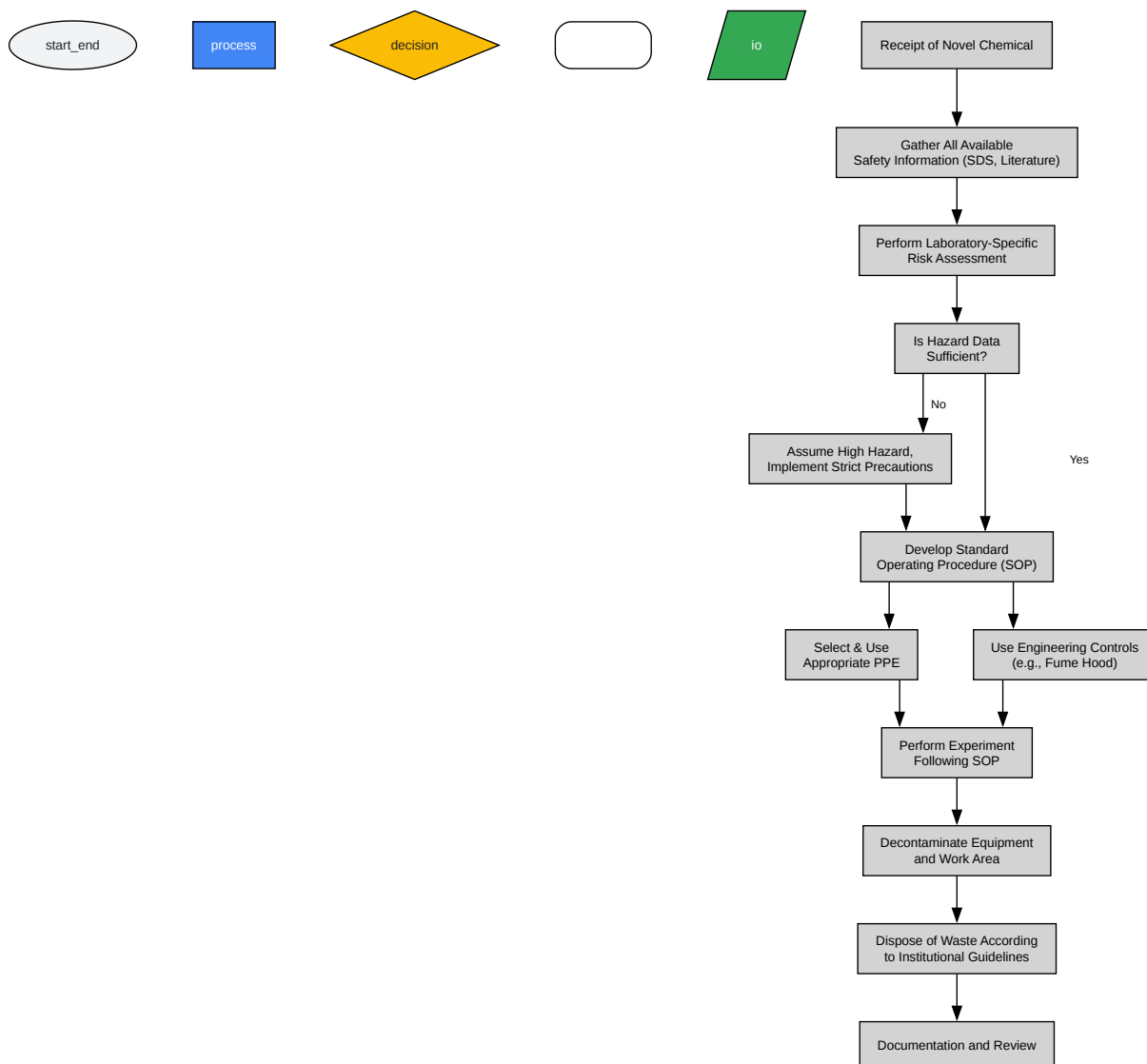
- If Inhaled: Move the victim to fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Immediately wash skin with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Accidental Release Measures

- Ensure adequate ventilation.
- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment.
- Absorb spillage with inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.
- Do not let the product enter drains.

General Experimental Workflow for Handling Novel Chemicals

The following diagram illustrates a logical workflow for the risk assessment and safe handling of a novel chemical like **N-Ethyl-N-methylpropionamide-PEG1-Br** in a research environment. No specific experimental protocols for safety determination of this compound are available; therefore, a generalized best-practice model is provided.



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Caption: Workflow for Risk Assessment and Safe Handling of Novel Research Chemicals.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service. Do not dispose of down the drain or in household waste.

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